

# Application Notes and Protocols for ML406

## Target Engagement

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### Compound of Interest

Compound Name: ML406

Cat. No.: B1676658

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## Introduction

**ML406** is a potent and selective small molecule inhibitor of 7,8-diaminopelargonic acid synthase (DAPA synthase), encoded by the bioA gene in Mycobacterium tuberculosis (Mtb).[1] This enzyme is a critical component of the biotin biosynthesis pathway, which is essential for the survival and persistence of Mtb in vivo.[1] The biotin pathway is absent in mammals, making BioA an attractive and selective target for the development of new anti-tubercular agents.[1] **ML406** demonstrates potent enzymatic inhibition of Mtb BioA and whole-cell activity against M. tuberculosis.[1] These application notes provide detailed protocols for assessing the target engagement of **ML406** with Mtb BioA using enzymatic and biophysical assays, as well as for determining its whole-cell activity.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **ML406** in biochemical and whole-cell assays.

Parameter	Value	Assay Conditions	Reference
IC50	30 nM	Coupled fluorescent dethiobiotin displacement assay for BioA inhibition.	[1]
MIC	3.2 $\mu$ M	Whole-cell growth inhibition of M. tuberculosis H37Rv in biotin-free media.	[1]
Solubility	88.0 $\mu$ M	In PBS with 1% (v/v) DMSO (pH 7.4, 23 $^{\circ}$ C).	[1]

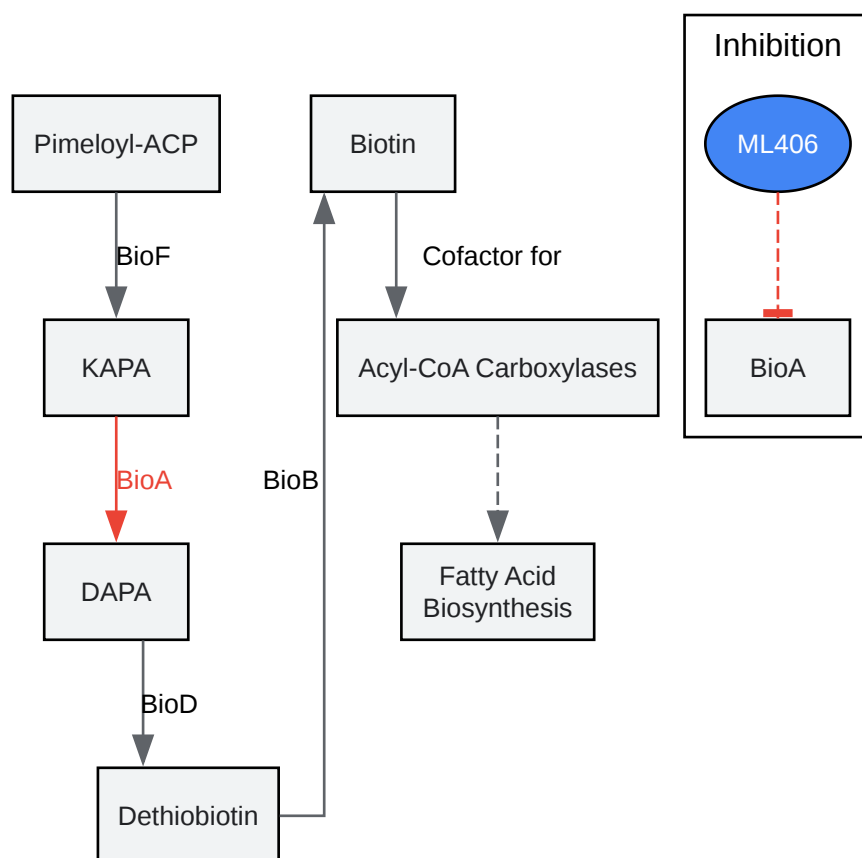
Table 1: In Vitro Activity and Physicochemical Properties of **ML406**.

Parameter	Human Plasma	Murine Plasma	Reference
Stability	>99% remaining after 5 hours	>89% remaining after 5 hours	[1]
Protein Binding	99%	82.6%	[1]

Table 2: Plasma Stability and Protein Binding of **ML406**.

## Signaling Pathway

The BioA enzyme functions within the biotin biosynthesis pathway of Mycobacterium tuberculosis. This pathway is crucial for producing biotin, an essential cofactor for carboxylase enzymes involved in fatty acid and amino acid metabolism.



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Biotin biosynthesis pathway in *M. tuberculosis* and the target of **ML406**.

## Experimental Protocols

### Mtb BioA Enzymatic Activity Assay (Coupled Fluorescence Displacement)

This assay measures the inhibition of BioA by monitoring the production of dethiobiotin (DTB) in a coupled reaction with BioD. The newly synthesized DTB displaces a fluorescently labeled DTB probe from streptavidin, leading to an increase in fluorescence.

Workflow Diagram:

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## References

- 1. Discovery of small molecule probe that shows anti-tubercular activity via Mtb bioA (DAPA synthase) enzyme inhibition - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
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